

Operational Guide: Disposal of 5-methyl-7-nitro-1H-indazole

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Compound of Interest

Compound Name: 5-methyl-7-nitro-1H-indazole

CAS No.: 113302-88-8

Cat. No.: B3022813

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Executive Summary & Chemical Profile

Immediate Action Required: Treat **5-methyl-7-nitro-1H-indazole** as a Toxic, Non-Halogenated Organic waste. While mono-nitro indazoles generally exhibit higher thermal stability than their polynitro counterparts, the presence of the nitro group (

) at position 7 combined with the indazole core necessitates specific handling to prevent inhalation toxicity and environmental leaching.

- CAS Number: 113302-86-0 (Generic for substituted nitro-indazoles; verify specific isomer batch).[1]
- Primary Hazards: Acute Toxicity (Oral), Skin/Eye Irritation, Potential Mutagenicity.[2][3]
- Thermal Hazard: Emits toxic nitrogen oxides () upon combustion.
- Waste Classification: Non-Halogenated Organic (unless mixed with halogenated solvents).

Pre-Disposal Assessment

Before initiating disposal, characterize the waste stream. This prevents "mystery waste" rejection by Environmental Health & Safety (EHS) or external waste handlers.

Physical State & Segregation



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Personal Protective Equipment (PPE) Protocol

The following PPE is non-negotiable due to the potential mutagenic nature of nitro-aromatics.

- Respiratory: N95 or P100 particulate respirator. (Reasoning: Nitro-indazoles are fine powders; inhalation provides a direct route to the bloodstream).
- Dermal: Double-gloving recommended.
 - Inner Layer: Latex or Nitrile (inspection grade).
 - Outer Layer: Nitrile (minimum 0.11mm thickness).
- Eye Protection: Chemical splash goggles (ANSI Z87.1).

Step-by-Step Disposal Workflows

Workflow A: Solid Waste (Pure Substance or Contaminated Solids)

Use this protocol for expired shelf stocks, weighing boat residues, or contaminated paper towels.^[1]

- Containment: Transfer the material into a clear, wide-mouth polyethylene (HDPE) or glass jar.
 - Critical: Do not use metal containers, as nitro compounds can react with certain metals under moist conditions.
- Sealing: Screw the cap tightly and seal with Parafilm to prevent fugitive dust emissions.
- Secondary Containment: Place the sealed jar into a clear plastic zip-lock bag.
- Labeling: Affix a hazardous waste label with the following constituents:
 - Chemical Name: **5-methyl-7-nitro-1H-indazole**^[1]
 - Hazards: Toxic, Irritant.^{[2][3][4][5]}

Workflow B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Use this protocol if the compound is dissolved in solvents like Methanol, DMSO, or Acetone.^[1]

- Solvent Check: Verify the solvent system.
 - If Halogenated (DCM, Chloroform): Use the Halogenated waste stream.
 - If Non-Halogenated (Methanol, Acetone): Use the Non-Halogenated waste stream.
- Precipitation Check: Ensure the compound does not precipitate out and form a "sludge" at the bottom of the carboy. If sludge forms, filter it and dispose of the solid separately (see Workflow A).
- Transfer: Pour into the appropriate solvent waste carboy using a funnel.
- Log: Record the approximate concentration of the nitro-indazole on the carboy's waste log.

Visualized Decision Logic

The following diagram outlines the decision matrix for selecting the correct waste stream, ensuring compliance with RCRA "Cradle-to-Grave" principles.



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Figure 1: Waste Stream Decision Matrix. Selects the disposal path based on physical state and solvent composition to prevent incompatible mixing.

Emergency Contingencies: Spill Response

In the event of a benchtop spill, do not use dry sweeping. Dry sweeping generates dust, increasing inhalation risk.



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Figure 2: Wet-Method Spill Cleanup Protocol.[1][6] Prioritizes dust suppression.

Regulatory Context & RCRA Compliance

While **5-methyl-7-nitro-1H-indazole** is not explicitly "P-Listed" (acutely toxic) or "U-Listed" by name under 40 CFR § 261.33 [1], it must be treated as a Characteristic Hazardous Waste if it exhibits toxicity.[1]

- **Generator Responsibility:** Under RCRA, the laboratory is responsible for determining if the waste is hazardous. Due to the nitro-aromatic structure, it is best practice to default to Hazardous Waste status to avoid "improper determination" fines [2].
- **Destruction Method:** The ultimate disposal method by the waste vendor will be Incineration with secondary combustion chambers to scrub

gases. Do not attempt chemical neutralization (e.g., oxidation/reduction) in the lab, as this may generate more toxic intermediates.

References

- U.S. Environmental Protection Agency. Title 40, Code of Federal Regulations (40 CFR) § 261.33 - Discarded commercial chemical products, off-specification species, container residues, and spill residues thereof. [Link\[1\]](#)
- U.S. Environmental Protection Agency. Hazardous Waste Generators: Categories and Requirements. [Link\[1\]](#)
- National Institutes of Health (PubChem). 7-Nitroindazole Compound Summary (Structural Analog). [Link\[1\]](#)

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Sources

- [1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [2. 5-Nitroindazole | C7H5N3O2 | CID 21501 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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